

6-Amino-9H-purine-8-thiol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Amino-9H-purine-8-thiol

Cat. No.: B505620

[Get Quote](#)

An In-depth Technical Guide on **6-Amino-9H-purine-8-thiol**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Amino-9H-purine-8-thiol, also known as 8-mercaptoadenine, is a significant purine derivative that serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.^[1] Its structure, featuring both an amino and a thiol group on the purine core, allows for diverse chemical modifications. This versatility makes it a valuable building block in the development of novel therapeutic agents, including nucleoside analogs designed to interfere with viral replication or cancer cell metabolism.^[1] This document provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols.

Chemical Properties

The fundamental chemical and physical properties of **6-Amino-9H-purine-8-thiol** are summarized in the table below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
IUPAC Name	6-Amino-9H-purine-8-thiol	N/A
Synonyms	8-Mercaptoadenine	
CAS Number	7390-62-7	[1]
Molecular Formula	C ₅ H ₅ N ₅ S	[1]
Molecular Weight	167.19 g/mol	[1]
Melting Point	>300 °C (decomposes)	N/A
Appearance	Off-white to yellow powder	N/A
Storage	Room temperature, airtight, dry	[1]

Chemical Structure and Tautomerism

The structure of **6-Amino-9H-purine-8-thiol** is based on a purine core, which consists of fused pyrimidine and imidazole rings. The key functional groups are an amino group at the C6 position and a thiol group at the C8 position.

A critical aspect of the chemistry of **6-Amino-9H-purine-8-thiol** is tautomerism. Tautomers are isomers of a compound that readily interconvert, and in this case, involve the migration of a proton. The thiol group (-SH) can exist in equilibrium with its thione (=S) form. Additionally, the position of the proton on the purine ring nitrogens can vary, with the 9H and 7H tautomers being the most common for purines.[2] The relative stability of these tautomers can be influenced by the solvent environment.[2]

Experimental Protocols

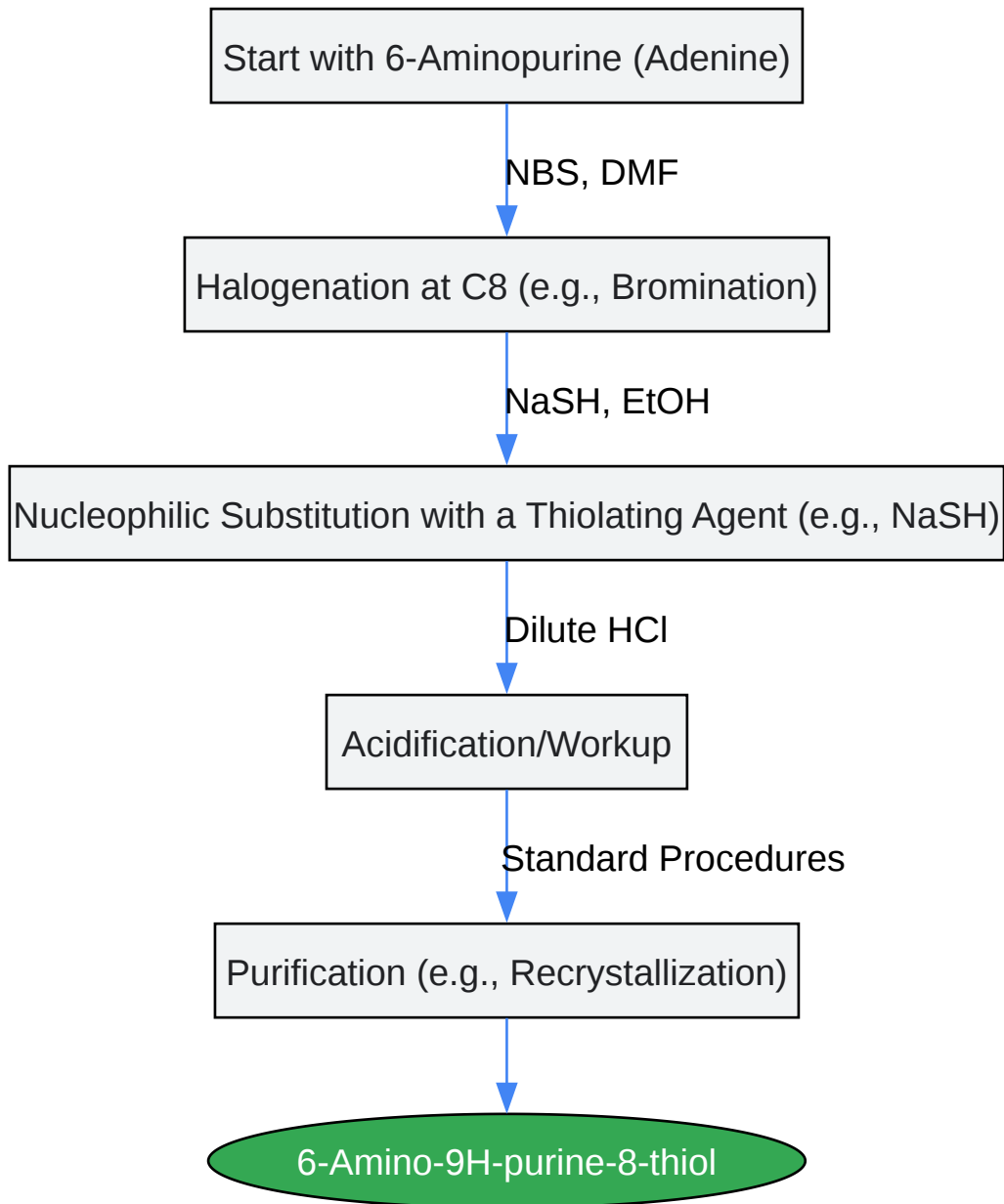
General Synthetic Approach

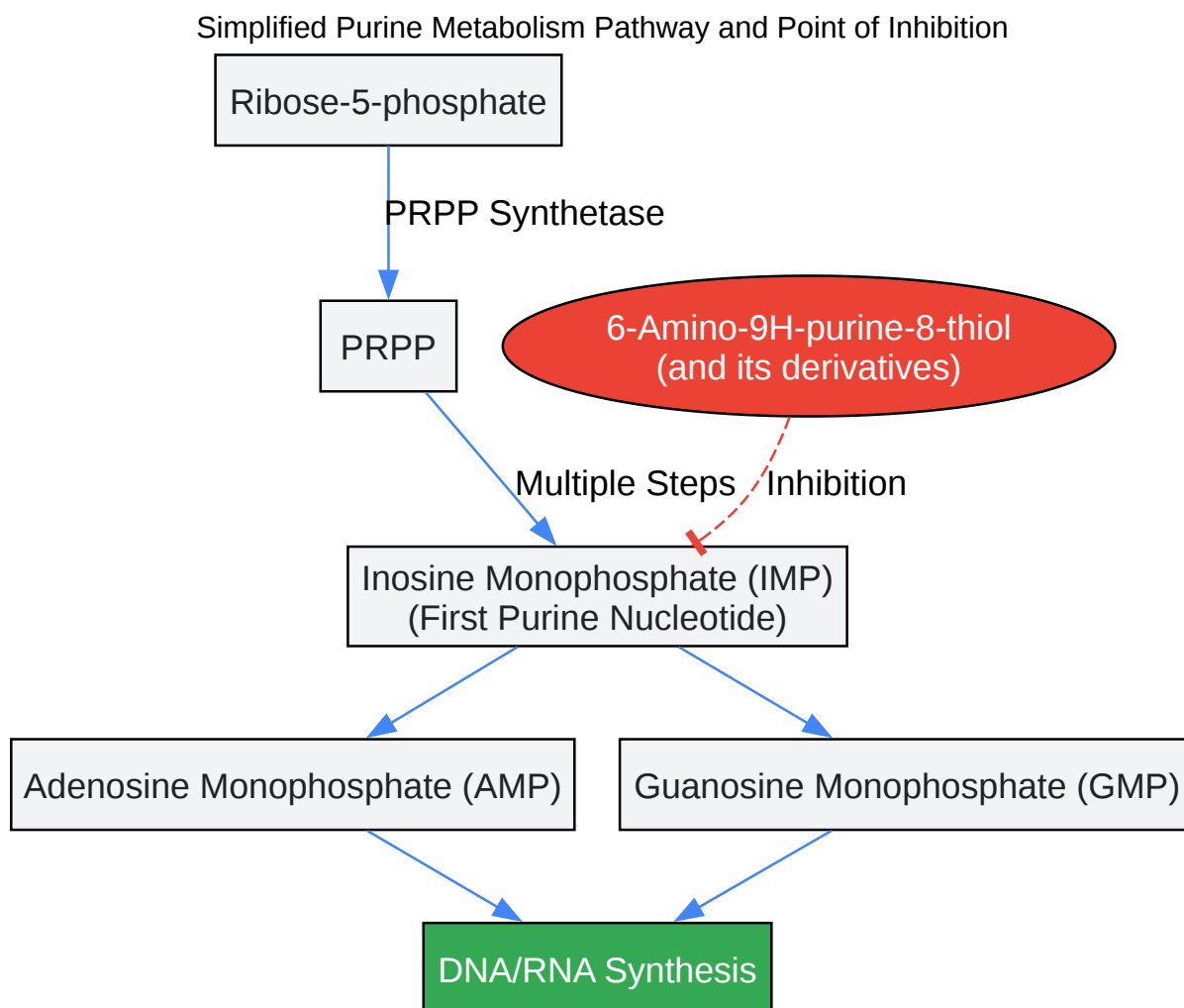
The synthesis of **6-Amino-9H-purine-8-thiol** can be achieved through various methods, often starting from commercially available purine derivatives. A common strategy involves the introduction of the thiol group onto a pre-existing 6-aminopurine (adenine) scaffold.

Example Synthetic Workflow: Thiolation of 6-Aminopurine

A plausible synthetic route involves the direct thiolation of adenine. This can be conceptualized in the following logical steps:

Logical Workflow for the Synthesis of 6-Amino-9H-purine-8-thiol





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Amino-9H-Purine-8-Thiol [myskinrecipes.com]
- 2. Influence of the Solvent on the Stability of Aminopurine Tautomers and Properties of the Amino Group - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [6-Amino-9H-purine-8-thiol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b505620#6-amino-9h-purine-8-thiol-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com